

# Hdac6-IN-17 experimental controls and best practices

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## Compound of Interest

Compound Name: *Hdac6-IN-17*

Cat. No.: *B12386898*

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## Hdac6-IN-17 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Hdac6-IN-17**, a potent and selective inhibitor of Histone Deacetylase 6 (HDAC6).

## Frequently Asked Questions (FAQs)

Q1: What is **Hdac6-IN-17** and what is its primary mechanism of action?

**Hdac6-IN-17** is a potent inhibitor of HDAC6, a unique, primarily cytoplasmic, class IIb histone deacetylase.<sup>[1][2]</sup> Unlike other HDACs that primarily target histone proteins in the nucleus, HDAC6 has a broader range of substrates, including non-histone proteins like  $\alpha$ -tubulin and the molecular chaperone Hsp90.<sup>[3][4][5]</sup> By inhibiting the deacetylase activity of HDAC6, **Hdac6-IN-17** leads to the hyperacetylation of these substrates, which can impact various cellular processes such as cell motility, protein quality control, and signaling pathways.<sup>[3][4][6]</sup>

Q2: What are the key signaling pathways affected by **Hdac6-IN-17**?

The primary signaling pathways affected by **Hdac6-IN-17** are those regulated by the acetylation status of its main substrates:

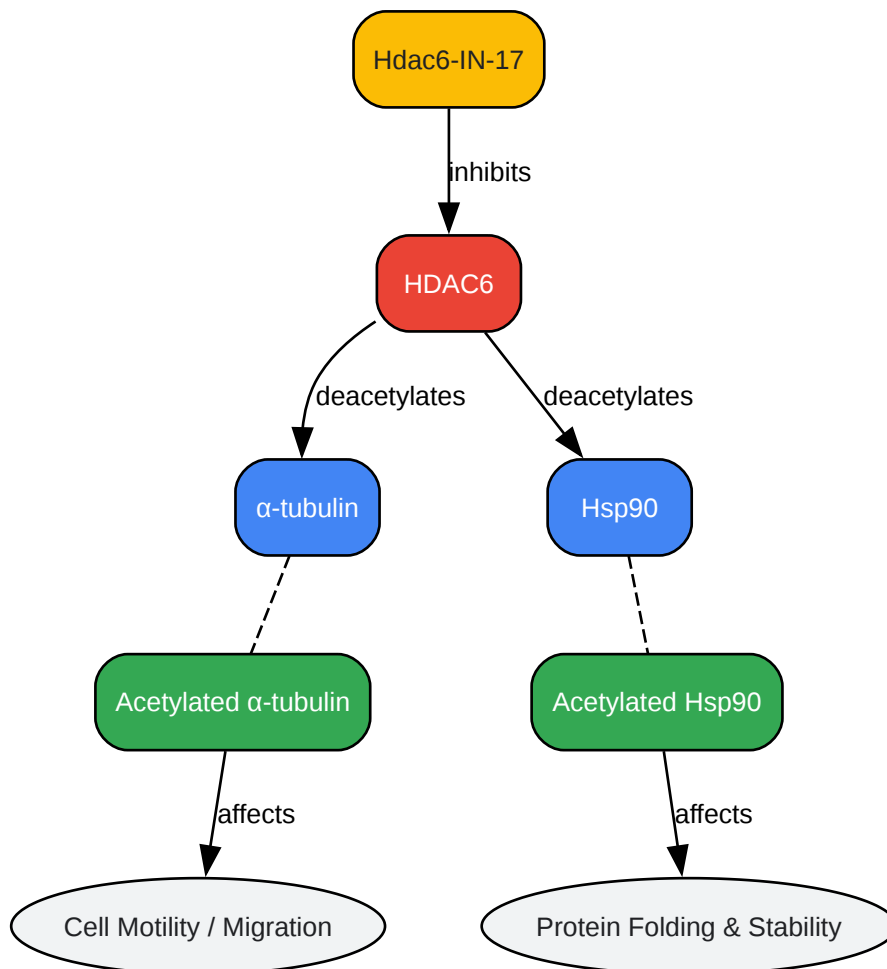
- $\alpha$ -tubulin and Microtubule Dynamics: HDAC6 deacetylates  $\alpha$ -tubulin. Inhibition by **Hdac6-IN-17** leads to an accumulation of acetylated  $\alpha$ -tubulin, which is associated with increased

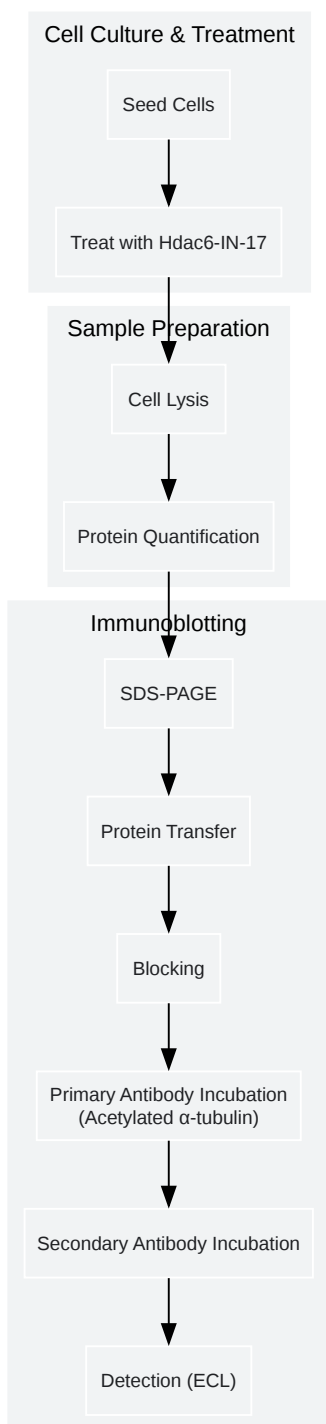
microtubule stability. This can affect intracellular transport, cell migration, and cell division.[3]

- **Hsp90 Chaperone Activity:** HDAC6 also deacetylates the heat shock protein 90 (Hsp90).[5] Inhibition of HDAC6 can lead to Hsp90 hyperacetylation, which may alter its chaperone function, affecting the stability and activity of numerous client proteins involved in cell growth and survival.[5][7]
- **NF-κB Signaling:** HDAC6 can influence the NF-κB signaling pathway, a critical regulator of inflammation and cell survival.

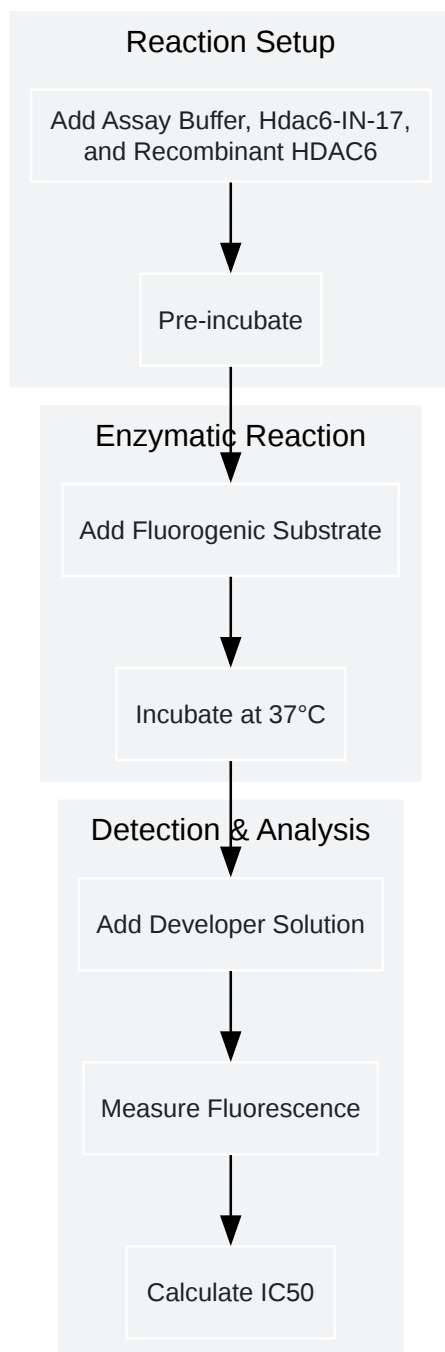
Below is a diagram illustrating the core signaling pathway influenced by **Hdac6-IN-17**.

## Hdac6-IN-17 Mechanism of Action



Western Blot Workflow for Acetylated  $\alpha$ -tubulin

## HDAC6 Enzymatic Assay Workflow

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